

SMART-1 Mission's Final Descent: A Controlled Lunar Impact

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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The European Space Agency's (ESA) first lunar mission, Small Missions for Advanced Research in Technology-1 (SMART-1), concluded its successful operations with a planned and meticulously orchestrated impact on the Moon's surface on September 3, 2006.^{[1][2]} This method of disposal was chosen as the spacecraft was running low on its xenon propellant, and it provided a unique opportunity for scientific observation of the impact event from Earth-based telescopes.^{[3][4]}

The final phase of the SMART-1 mission was not a simple passive descent but involved a series of carefully planned maneuvers to ensure the impact occurred at a specific time and location on the near side of the Moon, optimizing visibility for scientific study.^{[4][5]}

End-of-Life Operational Plan

With the depletion of its primary solar-electric propulsion system's xenon fuel, the SMART-1 spacecraft was left in a natural orbit primarily governed by the Moon's gravity, with perturbations from the Earth and Sun.^{[2][6]} Left on this natural trajectory, the spacecraft was predicted to impact the far side of the Moon on August 17, 2006.^[5] To facilitate valuable scientific observations of the impact and its resulting debris plume, mission controllers at the European Space Operations Centre (ESOC) in Darmstadt, Germany, executed a series of maneuvers using the spacecraft's hydrazine attitude thrusters.^{[5][7]}

These maneuvers, initiated on June 19, 2006, were designed to raise the orbit's perilune (the point of closest approach to the Moon) and adjust the spacecraft's trajectory.^{[4][7]} This extended the mission and shifted the impact date to September 3, 2006, ensuring the impact

site would be in a dark region near the lunar terminator, providing optimal viewing conditions for ground-based observatories.^{[5][7]}

The impact occurred in the "Lake of Excellence" (Lacus Excellentiae), a crater in the Moon's southern hemisphere.^[3] The shallow impact angle was expected to create a long, narrow crater and eject a plume of material, the observation of which would help scientists understand the composition of the lunar surface.^[3]

Quantitative Mission and Disposal Data

Parameter	Value
Launch Mass	367 kg (809 lb) ^[1]
Dry Mass	287 kg (633 lb) ^[1]
Launch Date	September 27, 2003 ^{[1][2]}
End of Mission (Impact Date)	September 3, 2006, 05:42:22 UTC ^[1]
Impact Site	Lacus Excellentiae ^[3]
Impact Coordinates	34°15'43"S 46°11'35"W ^[1]
Final Operational Orbit	300 km x 3,000 km elliptical polar orbit ^[6]

Experimental Protocol: End-of-Life Maneuvers

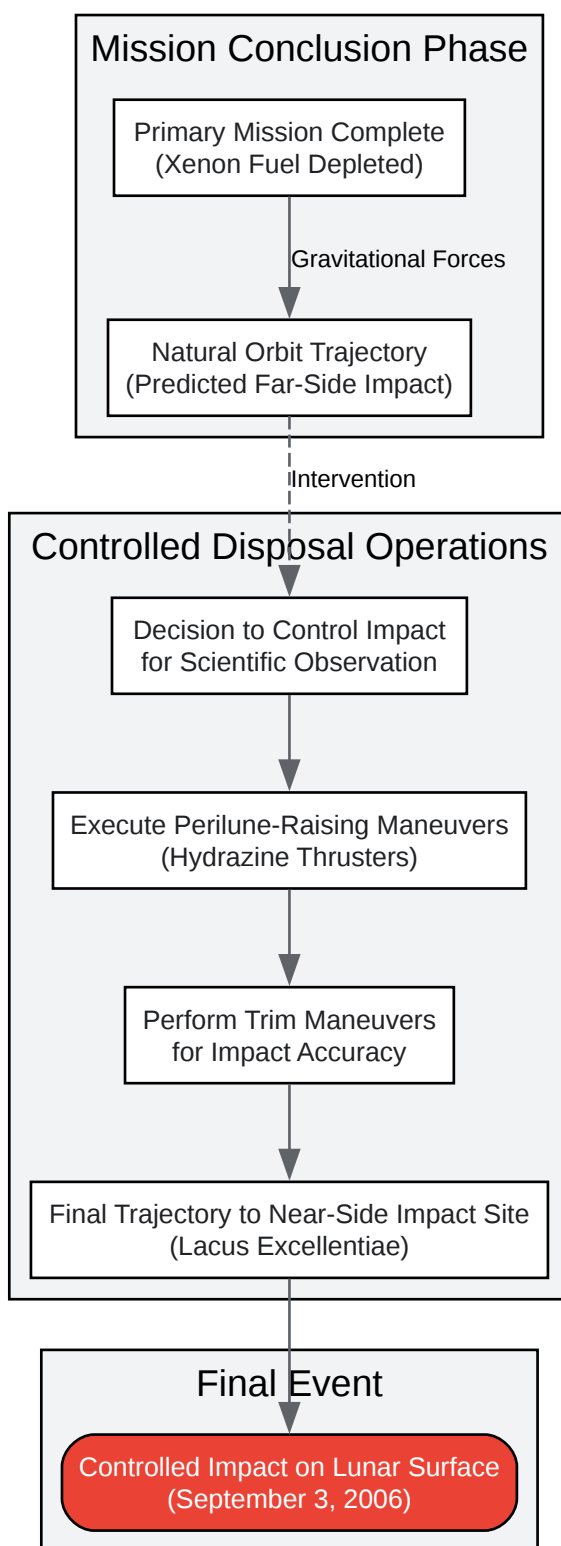
The key "experiment" during the disposal phase was the series of orbital adjustments to control the impact's timing and location.

Methodology:

- Initial State Assessment: Following the final use of the primary ion engine on September 17, 2005, the spacecraft was in a natural lunar orbit.^[2] Orbital analysis predicted an impact on the lunar far side in August 2006.^[5]
- Maneuver Execution: A 17-day campaign of thruster firings commenced on June 19, 2006.^[7] These maneuvers utilized the hydrazine attitude control thrusters, which were not originally intended for significant orbital changes.^[5]

- Delta-V Application: The thruster firings imparted a small change in velocity (delta-v) of approximately 12 meters per second.[\[4\]](#)[\[7\]](#)
- Orbital Adjustment: This delta-v was sufficient to raise the perilune by about 90 kilometers, altering the orbital decay rate and shifting the impact date and location.[\[4\]](#)[\[7\]](#)
- Trim Maneuvers: Additional small "trim" maneuvers were performed at the end of July and the beginning of September 2006 to further refine the impact time with greater accuracy.[\[7\]](#)

SMART-1 Disposal Workflow



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Workflow of the SMART-1 spacecraft's controlled lunar impact.

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- To cite this document: BenchChem. [SMART-1 Mission's Final Descent: A Controlled Lunar Impact]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15607054#smart1-proper-disposal-procedures]

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